

Application of Trehalose in Animal Models of Neurodegenerative Diseases: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trehalose*

Cat. No.: *B1683222*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

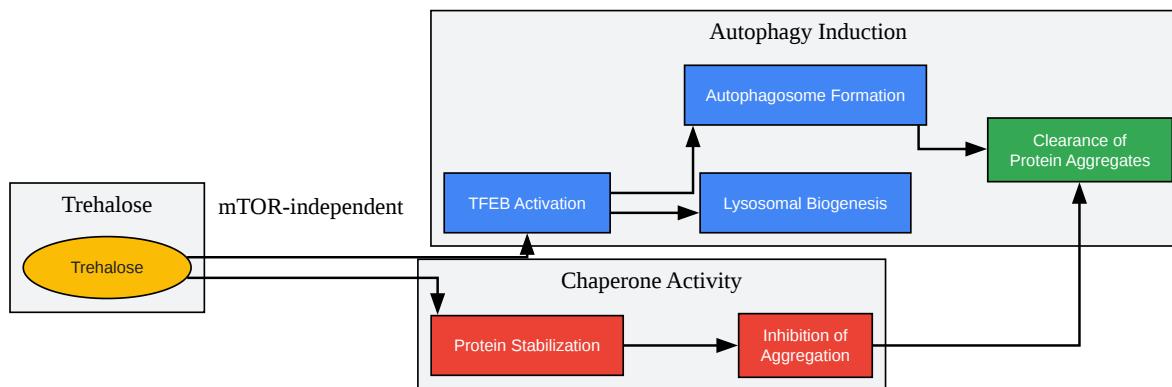
Trehalose, a naturally occurring disaccharide, has emerged as a promising therapeutic agent in the study of neurodegenerative diseases.^{[1][2][3][4]} Its neuroprotective properties are attributed to its ability to enhance autophagy, stabilize proteins, reduce protein aggregation, and mitigate neuroinflammation.^{[1][2][3][4]} This document provides detailed application notes and experimental protocols for the use of **trehalose** in animal models of Alzheimer's Disease (AD), Parkinson's Disease (PD), Huntington's Disease (HD), and Amyotrophic Lateral Sclerosis (ALS).

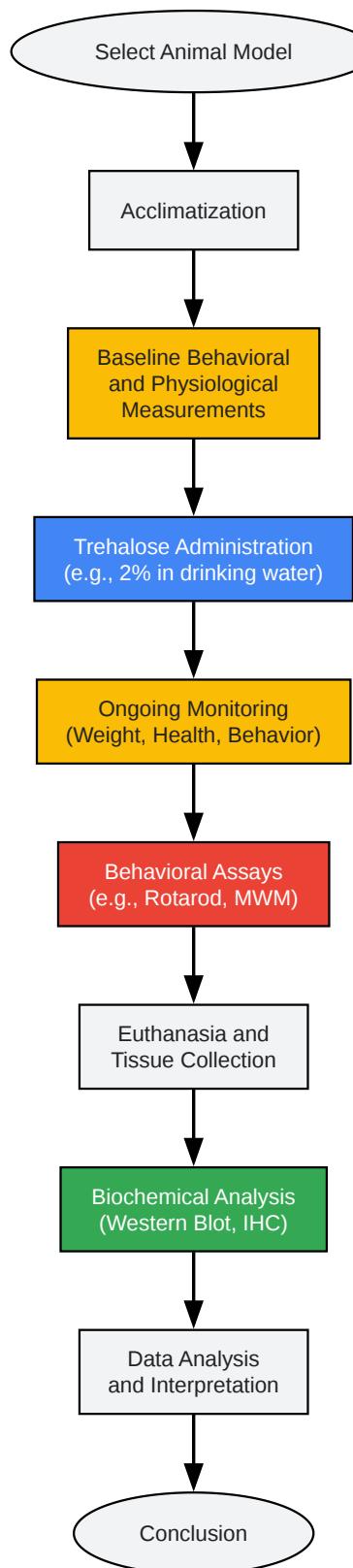
Mechanism of Action

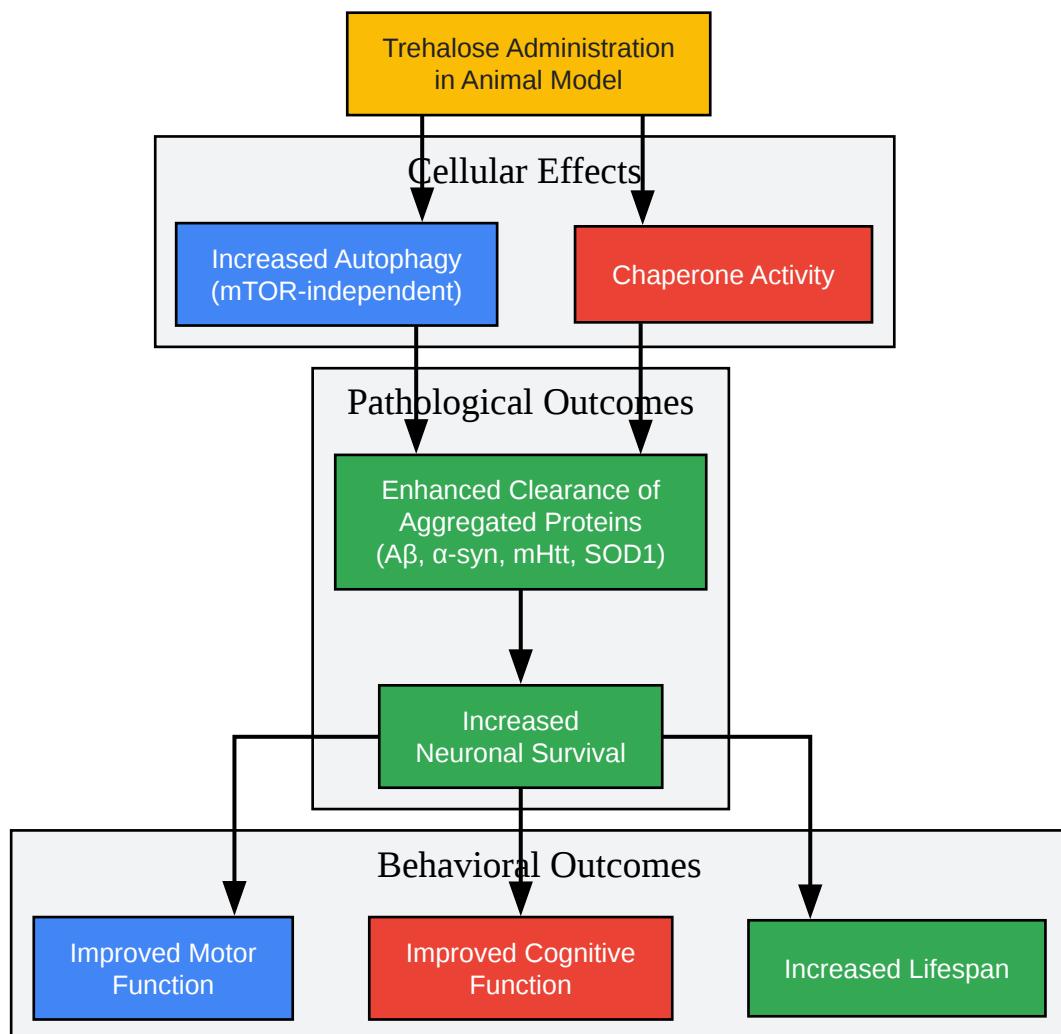
Trehalose exerts its neuroprotective effects through multiple pathways. A primary mechanism is the induction of autophagy, the cellular process responsible for clearing damaged organelles and misfolded proteins.^{[1][3][4]} Notably, **trehalose** induces autophagy through an mTOR-independent pathway, which may offer advantages over mTOR-dependent inducers.^{[5][6][7][8][9]} It has been shown to activate Transcription Factor EB (TFEB), a master regulator of lysosomal biogenesis and autophagy.^{[1][10]} Additionally, **trehalose** can act as a chemical chaperone, stabilizing protein structures and preventing the aggregation of pathogenic proteins.

such as amyloid-beta (A β), tau, alpha-synuclein (α -syn), and mutant huntingtin (mHtt).[\[1\]](#)[\[2\]](#)[\[11\]](#)[\[12\]](#)

Signaling Pathways of Trehalose





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. asmedigitalcollection.asme.org [asmedigitalcollection.asme.org]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]

- 4. preprints.org [preprints.org]
- 5. MTOR-independent, autophagic enhancer trehalose prolongs motor neuron survival and ameliorates the autophagic flux defect in a mouse model of amyotrophic lateral sclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. tandfonline.com [tandfonline.com]
- 7. Trehalose delays the progression of amyotrophic lateral sclerosis by enhancing autophagy in motoneurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. MTOR-independent, autophagic enhancer trehalose prolongs motor neuron survival and ameliorates the autophagic flux defect in a mouse model of amyotrophic lateral sclerosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Trehalose induces autophagy via lysosomal-mediated TFEB activation in models of motoneuron degeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Trehalose alleviates polyglutamine-mediated pathology in a mouse model of Huntington disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application of Trehalose in Animal Models of Neurodegenerative Diseases: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1683222#application-of-trehalose-in-animal-models-of-neurodegenerative-diseases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com